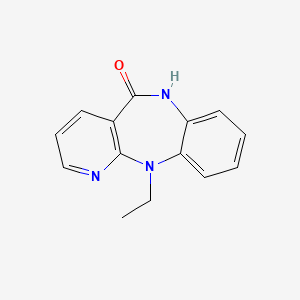

N11-Ethyl-6,11-dihydro-5H-pyrido(2,3-b)(1,5)benzodiazepin-5-one

• CAS No.: 132686-96-5
• Molecular Formula: C14H13N3O
• Molecular Weight: 239.27 g/mol
• IUPAC Name: 11-ethyl-6H-pyrido[3,2-c][1,5]benzodiazepin-5-one
• InChI: InChI=1S/C14H13N3O/c1-2-17-12-8-4-3-7-11(12)16-14(18)10-6-5-9-15-13(10)17/h3-9H,2H2,1H3,(H,16,18)
• InChI Key: CRAIICFGDIPWGD-UHFFFAOYSA-N
• Canonical SMILES: CCN1C2=CC=CC=C2NC(=O)C3=C1N=CC=C3

Description

N11-Ethyl-6,11-dihydro-5H-pyrido(2,3-b)(1,5)benzodiazepin-5-one is a useful research compound. Its molecular formula is C14H13N3O and its molecular weight is 239.27 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

A mixture of 15 g of 6,11-dihydro-5H-pyrido[2,3-b][1,5]benzodiazepin-5-one and 150 ml DMF was heated to 50° C. To the slurry was added 7.5 g (2 equiv) of 50% sodium hydride in mineral oil dispersion, during which time the temperature rose to 65° C. The mixture was cooled to 40° C. and then 6.0 ml of iodoethane was added. The resulting mixture was stirred at room temperature overnight, then poured into 700 ml of water and extracted with 700 ml of ether. The ether phase was dried (MgSO4) and concentrated to dryness. The crude product was purified by column chromatography on basic alumina to yield 3.6 g (21% of theory) of 6,11-dihydro-11-ethyl-5H-pyrido[2,3-b][1,5]benzodiazepin-5-one, m.p. 210°-220° C.
